

Preparing Stock Solutions of Human Gastrin I (1-14): Application Notes and Protocols

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Compound of Interest

Compound Name: Gastrin I (1-14), human

Cat. No.: B13831780

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This document provides detailed application notes and protocols for the preparation of stock solutions of human Gastrin I (1-14). Adherence to these guidelines is crucial for ensuring the peptide's stability, solubility, and optimal performance in various biological assays.

Physicochemical Properties of Human Gastrin I (1-14)

Human Gastrin I (1-14) is a fourteen-amino acid peptide fragment of Gastrin I, an essential hormone in regulating gastric acid secretion.[1][2][3] A thorough understanding of its physicochemical properties is fundamental for its proper handling and use in experimental settings.

Property	Value	Reference(s)
Amino Acid Sequence	{Glp}-Gly-Pro-Trp-Leu-Glu-Glu-Glu-Glu-Ala-Tyr-Gly-Trp	[4]
Molecular Formula	C ₇₉ H ₁₀₀ N ₁₆ O ₂₇	[1]
Molecular Weight	1705.73 g/mol	[4]
Appearance	Lyophilized white powder	[4]

Reconstitution of Lyophilized Human Gastrin I (1-14)

Proper reconstitution of lyophilized Gastrin I (1-14) is a critical step to ensure its biological activity. The following protocol outlines the recommended procedure.

Recommended Solvents

Based on the amino acid sequence, which contains a high proportion of acidic residues (glutamic acid), Gastrin I (1-14) is predicted to be soluble in aqueous solutions. For the Trifluoroacetate (TFA) salt form of the peptide, solubility has been reported in water and DMSO.[\[5\]](#)

Table 2: Solubility Data for Human Gastrin I (1-14) TFA Salt

Solvent	Concentration	Reference(s)
Water (with sonication and pH adjustment to 9 with $\text{NH}_3 \cdot \text{H}_2\text{O}$)	11.11 mg/mL (6.11 mM)	[5]
DMSO	≥ 100 mg/mL (54.95 mM)	[5]

Note: The presence of TFA salt, a common counterion from the purification process, can enhance the solubility of peptides in aqueous solutions.[\[5\]](#)

Reconstitution Protocol

To minimize peptide degradation and ensure accurate concentration, follow this step-by-step protocol:

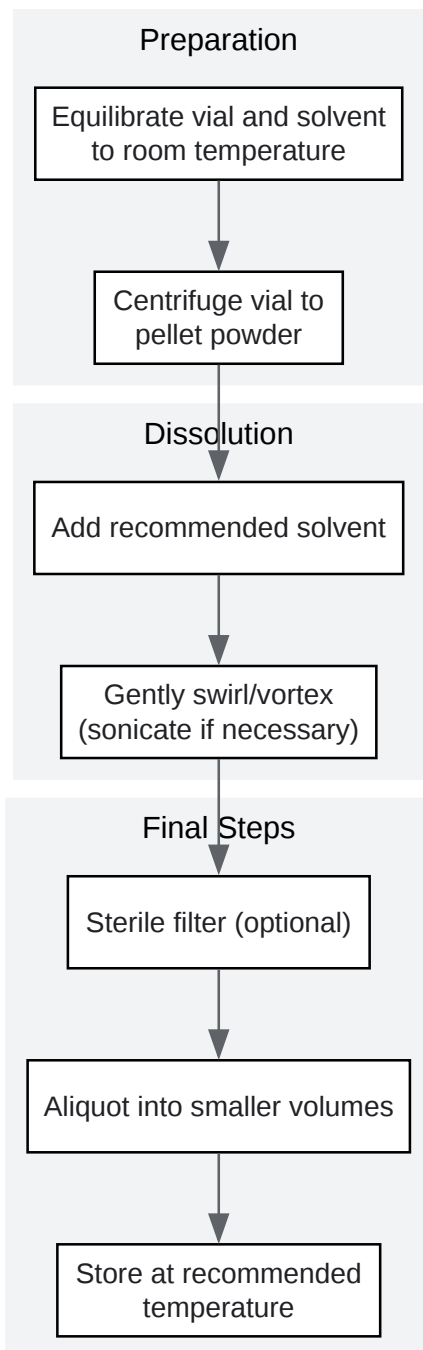
- **Equilibration:** Before opening, allow the vial of lyophilized Gastrin I (1-14) and the chosen solvent to equilibrate to room temperature. This prevents condensation from forming inside the vial.[\[6\]](#)
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.[\[6\]](#)
- **Solvent Addition:** Carefully add the appropriate volume of the recommended solvent (e.g., sterile, distilled water or a buffer with a pH of 5-7) to the vial to achieve the desired stock

concentration.

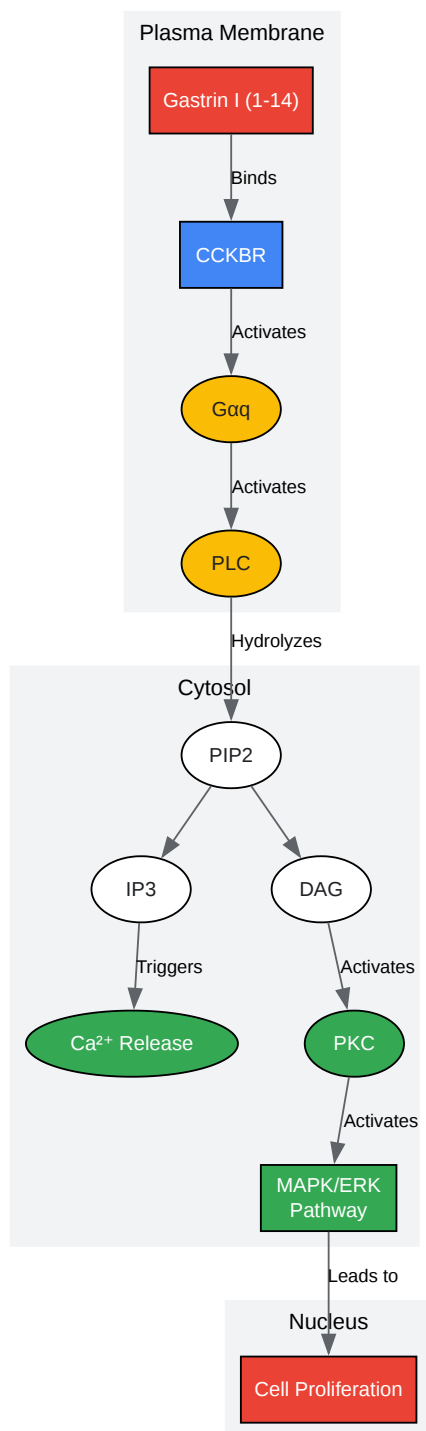
- Dissolution: Gently swirl or vortex the vial to dissolve the peptide completely.[\[7\]](#) Avoid vigorous shaking, which can cause aggregation. If the peptide is difficult to dissolve, sonication may be applied.[\[4\]](#)
- Sterilization (Optional): If the stock solution is prepared in a non-sterile solvent and will be used in cell culture, it can be sterilized by filtration through a 0.22 µm filter.[\[5\]](#)

Experimental Workflow for Reconstituting Lyophilized Gastrin I (1-14)

Workflow for Reconstituting Lyophilized Gastrin I (1-14)



Gastrin I (1-14) Signaling Pathway

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